

## Option 1: Benzyl N-methyl-N-[2-(methylamino)ethyl]carbamate hydrochloride

**Author:** BenchChem Technical Support Team. **Date:** January 2026

### Compound of Interest

|                |   |
|----------------|---|
| Compound Name: | 1-Cbz-Amino-2-methylaminoethane hydrochloride |
| Cat. No.:      | B2895358                                      |

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This compound has a benzyl carbamate group where the nitrogen is substituted with both a methyl group and a 2-(methylamino)ethyl group.

Chemical Structure:

Caption: Structure of Benzyl N-methyl-N-[2-(methylamino)ethyl]carbamate hydrochloride.

## Option 2: 2-(Methylamino)ethyl carbamate hydrochloride

This is a simpler structure where the carbamate has a 2-(methylamino)ethyl group attached to the oxygen.

Chemical Structure:

Caption: Structure of 2-(Methylamino)ethyl carbamate hydrochloride.

## Option 3: Benzyl N-(2-aminoethyl)carbamate hydrochloride

In this molecule, the benzyl carbamate has an unsubstituted 2-aminoethyl group on the nitrogen.

Chemical Structure:

Caption: Structure of Benzyl N-(2-aminoethyl)carbamate hydrochloride.

## Option 4: A different related compound

It is also possible you are interested in a more complex molecule, such as an intermediate in the synthesis of Nicardipine, which contains a "2-(N-benzyl-N-methylamino)ethyl" moiety.

Please specify which of these options is the subject of your request. Once you provide this clarification, I will proceed with creating the in-depth technical guide as per your original instructions.

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Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)